

Navigating the Quality Landscape of Azido-PEG14-t-butyl Ester: A Technical Guide

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Compound of Interest

Compound Name: Azido-PEG14-t-butyl ester

Cat. No.: B11931995

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For researchers, scientists, and drug development professionals, ensuring the purity and quality of reagents is paramount to the success of their work. This is particularly true for specialized linkers like **Azido-PEG14-t-butyl ester**, a heterobifunctional molecule critical in bioconjugation and drug delivery systems. This in-depth technical guide outlines the key purity and quality specifications for **Azido-PEG14-t-butyl ester**, details the experimental protocols for its analysis, and provides a visual representation of the quality control workflow.

Core Quality and Purity Specifications

The quality of **Azido-PEG14-t-butyl ester** is determined by a series of physicochemical properties and purity assessments. These specifications ensure lot-to-lot consistency and reliable performance in downstream applications. While exact specifications may vary slightly between suppliers, the following tables summarize the generally accepted quality and purity criteria for research-grade **Azido-PEG14-t-butyl ester**.

Table 1: Physicochemical Specifications

Parameter	Specification
Appearance	White to off-white solid or a colorless to pale yellow oil
Solubility	Soluble in a wide range of organic solvents (e.g., DCM, DMF, DMSO)
Storage Condition	-20°C for long-term storage

Table 2: Purity and Analytical Specifications

Analytical Method	Specification	Purpose
Nuclear Magnetic Resonance (¹ H NMR)	Conforms to structure	Confirms the chemical identity and structural integrity of the molecule.
High-Performance Liquid Chromatography (HPLC)	≥95%	Determines the purity of the compound and identifies any impurities.
Mass Spectrometry (MS)	Conforms to the theoretical molecular weight	Verifies the molecular weight of the compound.

Experimental Protocols for Quality Assessment

The following are detailed methodologies for the key experiments used to verify the purity and quality of **Azido-PEG14-t-butyl ester**.

Nuclear Magnetic Resonance (¹H NMR) Spectroscopy

Objective: To confirm the chemical structure of **Azido-PEG14-t-butyl ester**.

Methodology:

- Sample Preparation: Dissolve 5-10 mg of the **Azido-PEG14-t-butyl ester** sample in approximately 0.7 mL of a suitable deuterated solvent (e.g., Chloroform-d, CDCl₃) in an NMR tube.

- Instrumentation: Utilize a 400 MHz or higher NMR spectrometer.
- Data Acquisition: Acquire the ^1H NMR spectrum at room temperature. Key signals to observe include the characteristic peaks for the t-butyl group, the PEG backbone, and the methylene group adjacent to the azide functionality.
- Data Analysis: Process the spectrum to identify and integrate the peaks. The chemical shifts and coupling constants should be consistent with the expected structure of **Azido-PEG14-t-butyl ester**. The integration of the peaks should correspond to the number of protons in each part of the molecule.

High-Performance Liquid Chromatography (HPLC)

Objective: To determine the purity of **Azido-PEG14-t-butyl ester**.

Methodology:

- Sample Preparation: Prepare a stock solution of **Azido-PEG14-t-butyl ester** in a suitable solvent (e.g., acetonitrile) at a concentration of 1 mg/mL. Further dilute to an appropriate concentration for analysis.
- Instrumentation: Use a reverse-phase HPLC system equipped with a C18 column. Since PEG derivatives lack a strong UV chromophore, an Evaporative Light Scattering Detector (ELSD) or a Charged Aerosol Detector (CAD) is recommended for detection.^[1]
- Chromatographic Conditions:
 - Mobile Phase A: Water with 0.1% formic acid
 - Mobile Phase B: Acetonitrile with 0.1% formic acid
 - Gradient: A linear gradient from 5% to 95% Mobile Phase B over 20 minutes.
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 30°C

- **Data Analysis:** The purity is calculated based on the area percentage of the main peak in the chromatogram.

Mass Spectrometry (MS)

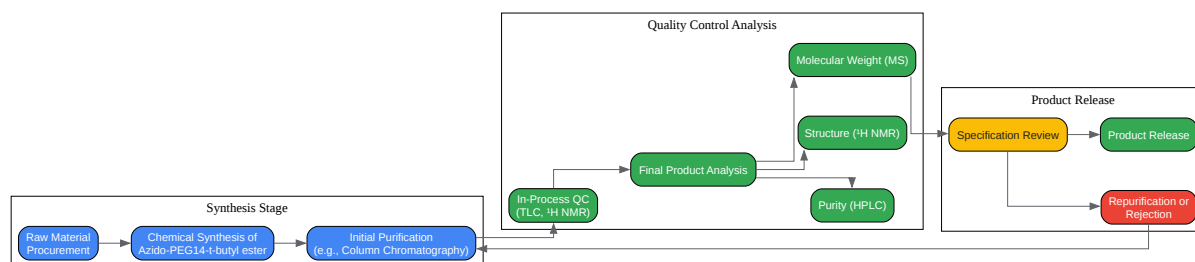
Objective: To confirm the molecular weight of **Azido-PEG14-t-butyl ester**.

Methodology:

- **Sample Preparation:** Prepare a dilute solution of the sample in a solvent compatible with the ionization source (e.g., acetonitrile/water).
- **Instrumentation:** Utilize a mass spectrometer with an electrospray ionization (ESI) source.
- **Data Acquisition:** Acquire the mass spectrum in positive ion mode.
- **Data Analysis:** The observed mass-to-charge ratio (m/z) should correspond to the theoretical molecular weight of **Azido-PEG14-t-butyl ester**, typically observed as the $[M+Na]^+$ or $[M+H]^+$ adduct.

Visualizing the Quality Control Process

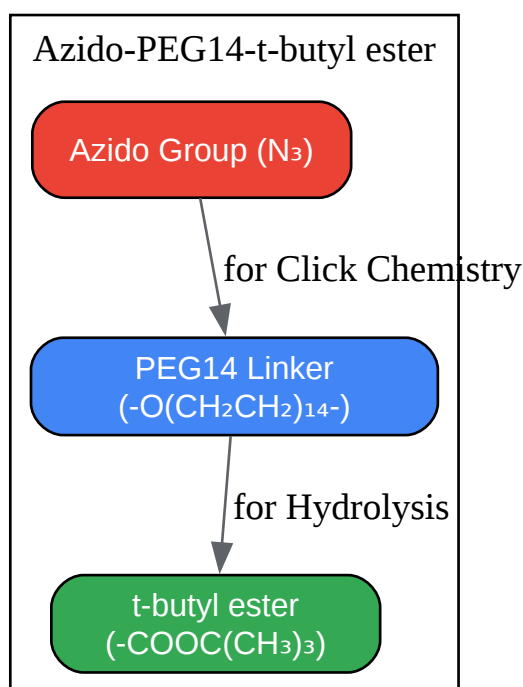
A robust quality control workflow ensures that **Azido-PEG14-t-butyl ester** meets the required specifications at each stage, from synthesis to final product release. The following diagrams illustrate the key steps in this process.



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Caption: Quality control workflow for **Azido-PEG14-t-butyl ester**.

The chemical structure of **Azido-PEG14-t-butyl ester** with its key functional groups is fundamental to its utility.



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Caption: Key functional groups of **Azido-PEG14-t-butyl ester**.

By adhering to these rigorous quality and purity standards and employing detailed analytical protocols, researchers can confidently utilize **Azido-PEG14-t-butyl ester** in their critical applications, ensuring the reliability and reproducibility of their results.

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References

- 1. peg.bocsci.com [peg.bocsci.com]
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